

Personal protective equipment for handling Styrene-d8

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Compound of Interest

Compound Name: Styrene-d8

Cat. No.: B127050

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Essential Safety and Handling of Styrene-d8

For researchers, scientists, and drug development professionals, the safe handling of deuterated compounds like **Styrene-d8** is paramount. This document provides immediate, essential safety protocols and logistical information for the operational use and disposal of **Styrene-d8**, ensuring laboratory safety and procedural clarity.

Styrene-d8 is a flammable liquid and vapor that poses several health hazards.^[1] It is harmful if inhaled, causes serious eye and skin irritation, and may be fatal if swallowed and enters the airways.^[1] Furthermore, it is suspected of damaging fertility or the unborn child and can cause damage to organs through prolonged or repeated exposure.^[1]

Hazard Identification and Classification

Hazard Statement	GHS Classification
Flammable liquid and vapor	Flammable liquids Category 3
Harmful if inhaled	Acute toxicity (inhalation) Category 4
Causes skin irritation	Skin corrosion/irritation Category 2
Causes serious eye irritation	Serious eye damage/eye irritation Category 2A
Suspected of causing cancer	Carcinogenicity Category 2
Suspected of damaging fertility or the unborn child	Reproductive toxicity Category 2
Causes damage to organs (respiratory tract) through prolonged or repeated exposure	Specific target organ toxicity (repeated exposure) Category 1
Toxic to aquatic life	Hazardous to the aquatic environment – Acute Hazard Category 2

Data sourced from GHS classifications.[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Styrene-d8** to minimize exposure and ensure personal safety.

PPE	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [2] [3] [4]
Skin Protection	Chemical resistant gloves such as Silver Shield®/4H®, Viton, or Barrier® (>8-hour breakthrough). [5] Tychem® F, CPF3, BR, CSM, and TK protective clothing is also recommended. [5] A lab coat must be worn. [3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [2] [3] If exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used. [3]

Handling and Storage Protocol

Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Recommended storage temperature is refrigerated (2-8°C).[\[3\]](#)
- Protect from direct sunlight.[\[1\]](#)
- Ground and bond container and receiving equipment to prevent static discharge.[\[2\]](#)

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.[\[2\]](#)
- Work in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)[\[3\]](#)
- Wear appropriate PPE, including gloves, safety glasses, and a lab coat.[\[2\]](#)

- Use only non-sparking tools.[2]
- Avoid breathing vapors or mist.[2]
- Wash hands thoroughly after handling.[2]
- Avoid contact with skin and eyes.[4]
- Do not eat, drink, or smoke when using this product.[1]

Emergency Procedures

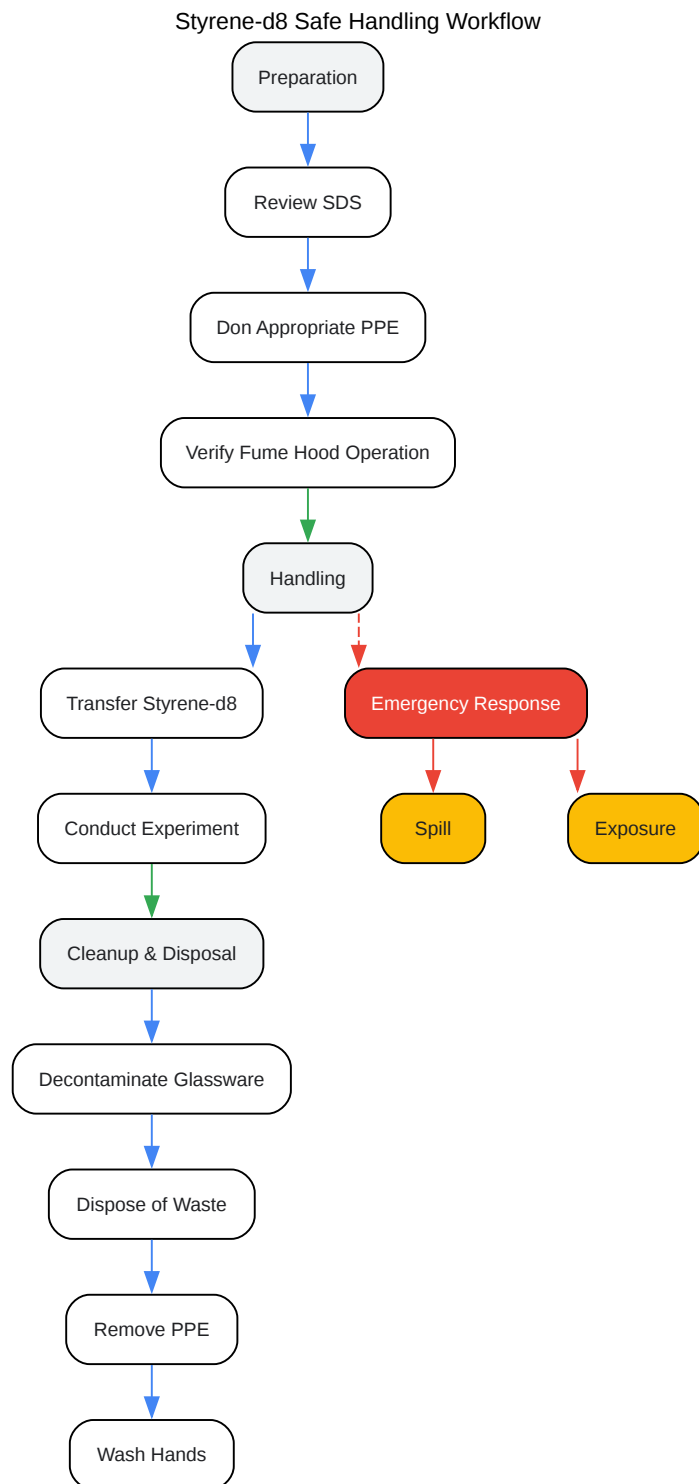
Emergency Situation	Procedure
Spill	Evacuate the area.[2] Remove all ignition sources.[2] Absorb the spill with a non-combustible material like sand or earth and place it in a sealed container for disposal.[5] Do not let the product enter drains.[2]
Fire	Use dry chemical, CO2, water spray, or alcohol-resistant foam to extinguish.[2][5] Vapors are heavier than air and may travel to a source of ignition and flash back.[5] Containers may explode when heated.[1][5]
Inhalation	Move the person to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing.[2] Wash the affected area with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[3] Aspiration hazard: may be fatal if swallowed and enters airways.[1]

Disposal Plan

All waste containing **Styrene-d8** must be treated as hazardous waste.

- Collect waste in a suitable, labeled, and tightly closed container.[\[2\]](#)
- Do not mix with other waste.
- Dispose of the waste in accordance with local, state, and federal regulations.
- Handle uncleaned containers as you would the product itself.

Experimental Workflow



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Caption: Workflow for the safe handling of **Styrene-d8** from preparation to disposal.

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